

A Technical Guide to Determining the Solubility of 4-Aminooxane-4-carbonitrile

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Compound of Interest

Compound Name: 4-Aminooxane-4-carbonitrile

Cat. No.: B112695

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For Researchers, Scientists, and Drug Development Professionals

This technical guide outlines a comprehensive approach to determining the solubility of the novel compound **4-Aminooxane-4-carbonitrile**. Due to the absence of publicly available quantitative solubility data for this specific molecule, this document provides a framework of established experimental protocols. These methodologies will enable researchers to generate reliable solubility profiles in various solvents, a critical step in early-stage drug development and chemical process design.

Introduction to Solubility Profiling

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and developability. A thorough understanding of a compound's solubility in different solvent systems is essential for designing appropriate formulations, purification strategies, and analytical methods. **4-Aminooxane-4-carbonitrile**, with its distinct structural features including an amino group, a nitrile group, and an oxane ring, is expected to exhibit a varied solubility profile. The general principle of "like dissolves like" suggests that its polarity will play a significant role in its solubility in aqueous and organic solvents.^{[1][2]}

Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data for **4-Aminooxane-4-carbonitrile** in common solvents has not been reported in publicly accessible literature. To

facilitate research and development, it is recommended that this data be generated experimentally. The following table provides a template for recording such data.

Table 1: Solubility of **4-Aminooxane-4-carbonitrile** in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method
Water	25	Data to be determined	Data to be determined	Gravimetric
Ethanol	25	Data to be determined	Data to be determined	Gravimetric
Methanol	25	Data to be determined	Data to be determined	Gravimetric
Acetone	25	Data to be determined	Data to be determined	Gravimetric
Dichloromethane	25	Data to be determined	Data to be determined	Gravimetric
Ethyl Acetate	25	Data to be determined	Data to be determined	Gravimetric
Hexane	25	Data to be determined	Data to be determined	Gravimetric
5% HCl (aq)	25	Data to be determined	Data to be determined	Gravimetric

| 5% NaOH (aq) | 25 | Data to be determined | Data to be determined | Gravimetric |

Experimental Protocols for Solubility Determination

The following protocols describe standard methods for determining both qualitative and quantitative solubility.

Qualitative Solubility Assessment

This initial screening provides a rapid assessment of solubility in a range of solvents.

Objective: To classify the compound as soluble, partially soluble, or insoluble in various solvents.

Materials:

- **4-Aminooxane-4-carbonitrile**
- Small test tubes
- Vortex mixer
- Spatula
- Selection of solvents (e.g., water, ethanol, hexane, 5% HCl, 5% NaOH)

Procedure:

- Place approximately 25 mg of **4-Aminooxane-4-carbonitrile** into a small test tube.[\[3\]](#)
- Add 0.75 mL of the selected solvent in small portions.[\[3\]](#)
- After each addition, shake the test tube vigorously for 60 seconds.[\[1\]](#)
- Visually inspect the solution. If the solid completely dissolves, it is considered soluble. If some solid remains, it is partially soluble or insoluble.[\[1\]](#)
- If the compound is soluble in water, test the pH of the solution using litmus paper to determine if it is acidic or basic.[\[4\]](#)[\[5\]](#)

Quantitative Solubility Determination (Gravimetric Method)

This method provides precise, quantitative solubility data.

Objective: To determine the exact concentration of a saturated solution of **4-Aminooxane-4-carbonitrile** in a given solvent at a specific temperature.

Materials:

- **4-Aminooxane-4-carbonitrile**
- Scintillation vials or screw-capped vials
- Constant temperature bath with shaker/rotator
- Analytical balance
- Pipettes
- Evaporating dish or pre-weighed vial

Procedure:

- Add an excess amount of **4-Aminooxane-4-carbonitrile** to a vial containing a known volume of the solvent (e.g., 5 mL). This ensures that a saturated solution is formed.^[5]
- Seal the vial tightly to prevent solvent evaporation.^[5]
- Place the vial in a constant temperature shaker bath (e.g., at 25°C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand undisturbed in the temperature bath until the excess solid has settled.^[5]
- Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled pipette to avoid temperature-induced precipitation.^[5]
- Transfer the supernatant to a pre-weighed evaporating dish or vial.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not degrade the compound.

- Once the solvent is fully evaporated, weigh the dish or vial containing the dried solute.
- Calculate the solubility based on the mass of the dissolved solid and the volume of the supernatant taken.

Workflow for Solubility Profiling

The following diagram illustrates a logical workflow for the comprehensive solubility assessment of a novel compound like **4-Aminooxane-4-carbonitrile**.

Caption: Workflow for determining the solubility profile of a new chemical entity.

Conclusion

While direct solubility data for **4-Aminooxane-4-carbonitrile** is not currently available, this guide provides the necessary experimental framework for its determination. By following the outlined qualitative and quantitative protocols, researchers can generate a robust solubility profile. This data is indispensable for advancing the study of **4-Aminooxane-4-carbonitrile** in pharmaceutical and chemical research, enabling informed decisions regarding its formulation, purification, and potential applications.

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